

Synthesis of 3-Chloro-6-hydrazinopyridazine: A Detailed Protocol for Researchers

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Compound of Interest

Compound Name: 3-Chloro-6-hydrazinopyridazine

Cat. No.: B091096

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Application Note: This document provides a comprehensive protocol for the synthesis of **3-Chloro-6-hydrazinopyridazine**, a valuable building block in medicinal chemistry and drug development. The described method utilizes the nucleophilic substitution of a chlorine atom in 3,6-dichloropyridazine with hydrazine, offering a reliable route to this key intermediate. This compound serves as a precursor for the synthesis of a variety of bioactive molecules, including potential antimicrobial and antitumor agents.^[1] The protocol is intended for researchers, scientists, and professionals in the field of organic synthesis and drug discovery.

Reaction Scheme

The synthesis proceeds via a nucleophilic aromatic substitution reaction where one of the chlorine atoms of 3,6-dichloropyridazine is displaced by the hydrazine nucleophile.

- Reactants: 3,6-Dichloropyridazine, Hydrazine Monohydrate
- Product: **3-Chloro-6-hydrazinopyridazine**
- Byproduct: Hydrochloric Acid (neutralized by excess hydrazine or a base)

Experimental Protocol

This protocol is adapted from established synthetic methods.^[2]

Materials:

- 3,6-Dichloropyridazine ($C_4H_2Cl_2N_2$)
- Hydrazine monohydrate ($N_2H_4 \cdot H_2O$)
- Ethanol (optional, as a solvent)

Equipment:

- Round-bottom flask or sealed reaction tube
- Reflux condenser (if using a solvent at reflux)
- Magnetic stirrer and stir bar
- Heating mantle or oil bath
- Buchner funnel and filter paper
- Standard laboratory glassware

Procedure:

- Reaction Setup: In a sealed tube, combine 3,6-dichloropyridazine (e.g., 3 g, 20.14 mmol) and hydrazine monohydrate (e.g., 1 g, 20.14 mmol).^[2] Alternatively, the reaction can be carried out in a solvent such as ethanol.^{[3][4]}
- Reaction Conditions: Heat the reaction mixture to 80°C and maintain it at this temperature for 5 hours with continuous stirring.^[2]
- Work-up: After the reaction is complete, allow the mixture to cool to room temperature. If a solvent was used, it can be removed by evaporation under reduced pressure.^[2] The resulting crude product can often be used directly in the next step without further purification.
^[2]
- Purification (if necessary): If a higher purity is required, the crude product can be recrystallized from a suitable solvent, such as ethanol.^[5]
- Characterization: The final product should be characterized to confirm its identity and purity.

Data Presentation

Table 1: Reactant and Product Information

Compound	Molecular Formula	Molecular Weight (g/mol)	Molar Equivalent
3,6-Dichloropyridazine	C ₄ H ₂ Cl ₂ N ₂	148.98	1.0
Hydrazine Monohydrate	N ₂ H ₄ ·H ₂ O	50.06	1.0
3-Chloro-6-hydrazinopyridazine	C ₄ H ₅ CIN ₄	144.56	-

Table 2: Physical and Spectroscopic Data of **3-Chloro-6-hydrazinopyridazine**

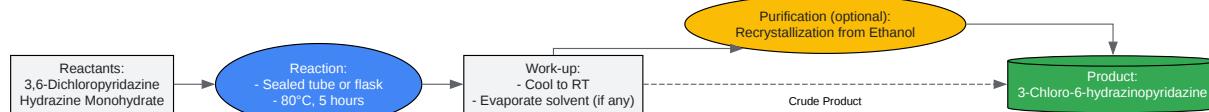
Property	Value	Reference
Appearance	Off-white to pale brown powder	[6]
Melting Point	137-141 °C	[2]
Molecular Weight	144.56 g/mol	[7]
Molecular Formula	C ₄ H ₅ CIN ₄	[7]
CAS Number	17284-97-8	

Safety Precautions

- 3,6-Dichloropyridazine: Handle with care as it is a hazardous substance.
- Hydrazine Monohydrate: Hydrazine is toxic and a suspected carcinogen. Handle in a well-ventilated fume hood and wear appropriate personal protective equipment (PPE), including gloves and safety goggles.
- **3-Chloro-6-hydrazinopyridazine:** Classified as an irritant. May cause an allergic skin reaction and serious eye damage.

Visualizations

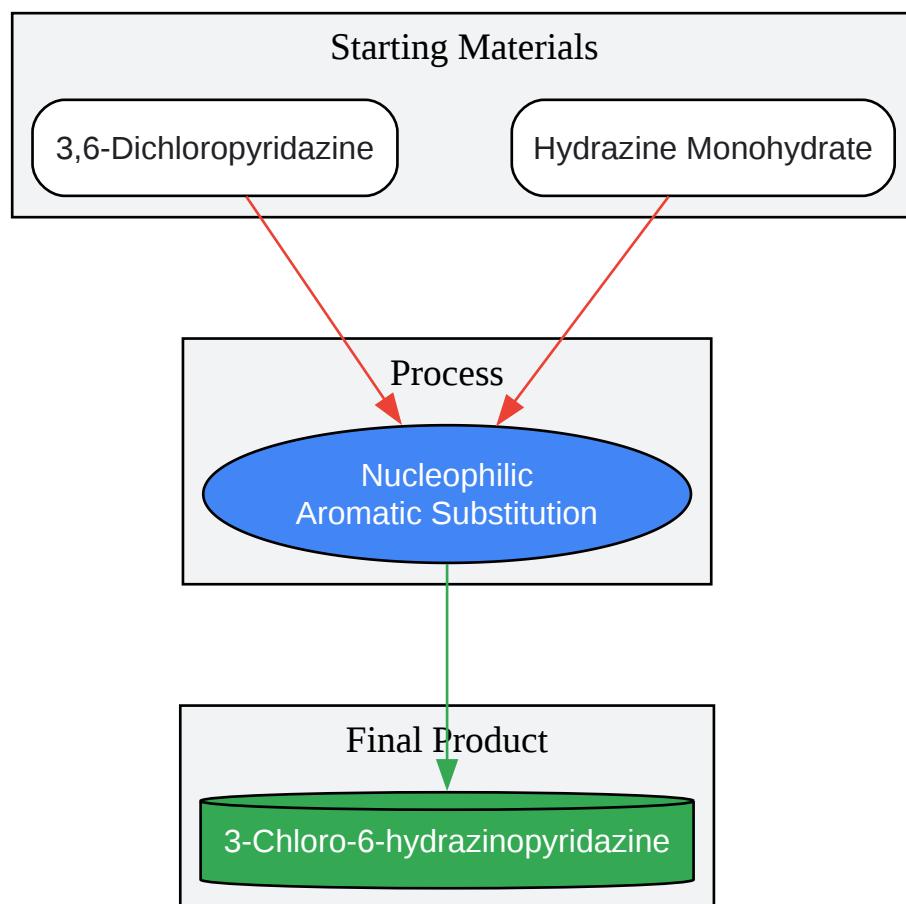
Diagram 1: Synthesis Workflow



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Caption: Workflow for the synthesis of **3-Chloro-6-hydrazinopyridazine**.

Diagram 2: Logical Relationship of Components



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Caption: Relationship between reactants, process, and product.

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